

4-Acetyl-2-chlorobenzoic acid physical properties

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Compound of Interest

Compound Name: 4-Acetyl-2-chlorobenzoic acid

Cat. No.: B1445511

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An In-depth Technical Guide to the Physical Properties of **4-Acetyl-2-chlorobenzoic Acid**

Authored by: A Senior Application Scientist

Introduction: **4-Acetyl-2-chlorobenzoic acid** is a key organic intermediate utilized in the synthesis of pharmaceuticals, agrochemicals, and dyes.^[1] Its molecular structure, featuring a benzene ring substituted with carboxylic acid, acetyl, and chloro groups, provides a versatile scaffold for building more complex molecules.^[1] Understanding the fundamental physical properties of this compound is paramount for researchers and drug development professionals, as these characteristics directly influence reaction kinetics, purification strategies, formulation, and storage stability. This guide provides a comprehensive overview of its core physical attributes, detailed experimental protocols for their verification, and the scientific rationale behind these methodologies.

Core Physicochemical Properties

A summary of the essential physical and chemical data for **4-Acetyl-2-chlorobenzoic acid** is presented below. This data serves as a critical baseline for laboratory and industrial applications.

Property	Value	Source(s)
IUPAC Name	4-acetyl-2-chlorobenzoic acid	[2]
CAS Number	115382-35-9	[2][3][4]
Molecular Formula	C ₉ H ₇ ClO ₃	[1][2][4]
Molecular Weight	198.60 g/mol	[1][2][5]
Appearance	White to off-white crystalline powder	[1]
Melting Point	168-172 °C	[1]
Density	1.37 g/cm ³	[1]
Purity	Typically ≥98% (by HPLC)	[1][3]
Solubility	Slightly soluble in water; Soluble in organic solvents like ethanol.	[1]
Shelf Life	2 years under recommended storage conditions	[1]
Storage	Store in a cool, dry, and well-ventilated area in a tightly closed container.	[1]

Detailed Analysis of Key Physical Properties

Appearance and Form

4-Acetyl-2-chlorobenzoic acid typically presents as a white to off-white crystalline solid.[1] The crystalline nature is indicative of a well-ordered molecular lattice, which is directly related to its distinct melting point. The color can be an initial, qualitative indicator of purity; significant deviation from off-white may suggest the presence of impurities or degradation products.

Solubility Profile: A Practical Insight

The solubility of a compound is a critical parameter for a synthetic chemist. The molecule's structure dictates its solubility characteristics: the polar carboxylic acid group imparts some potential for hydrogen bonding, while the largely nonpolar chlorinated benzene ring and acetyl group dominate, limiting aqueous solubility.

- **Aqueous Solubility:** It is described as slightly soluble in water.^[1] This is expected, as the energetic cost of disrupting the hydrogen-bonding network of water is not fully compensated by the solvation of the molecule.
- **Organic Solubility:** Its solubility in organic solvents such as ethanol is a key practical advantage.^[1] This allows for its use in a wide range of non-aqueous reaction media, facilitating homogeneous reaction conditions which are often essential for achieving high yields and purity in organic synthesis. The choice of solvent is critical; protic solvents like ethanol can interact with the carboxylic acid group, while aprotic solvents may be preferred for reactions involving that functional group.

Thermal Stability and Melting Point

The melting point of 168-172°C is a defining physical constant for this compound.^[1] For a crystalline solid, the melting point range provides two key insights:

- **Identity:** A sharp melting point, consistent with the literature value, serves as a reliable indicator of the compound's identity.
- **Purity:** Impurities disrupt the crystal lattice, typically causing a depression and broadening of the melting point range. A narrow range (e.g., 1-2°C) suggests high purity, whereas a broad range (e.g., >5°C) indicates the presence of significant impurities. The compound is noted to be stable under normal conditions but decomposes when exposed to strong acids or bases.
^[1]

Experimental Protocols for Property Verification

To ensure the integrity of starting materials, in-house verification of physical properties is a cornerstone of good laboratory practice. The following protocols are self-validating systems for determining melting point and solubility.

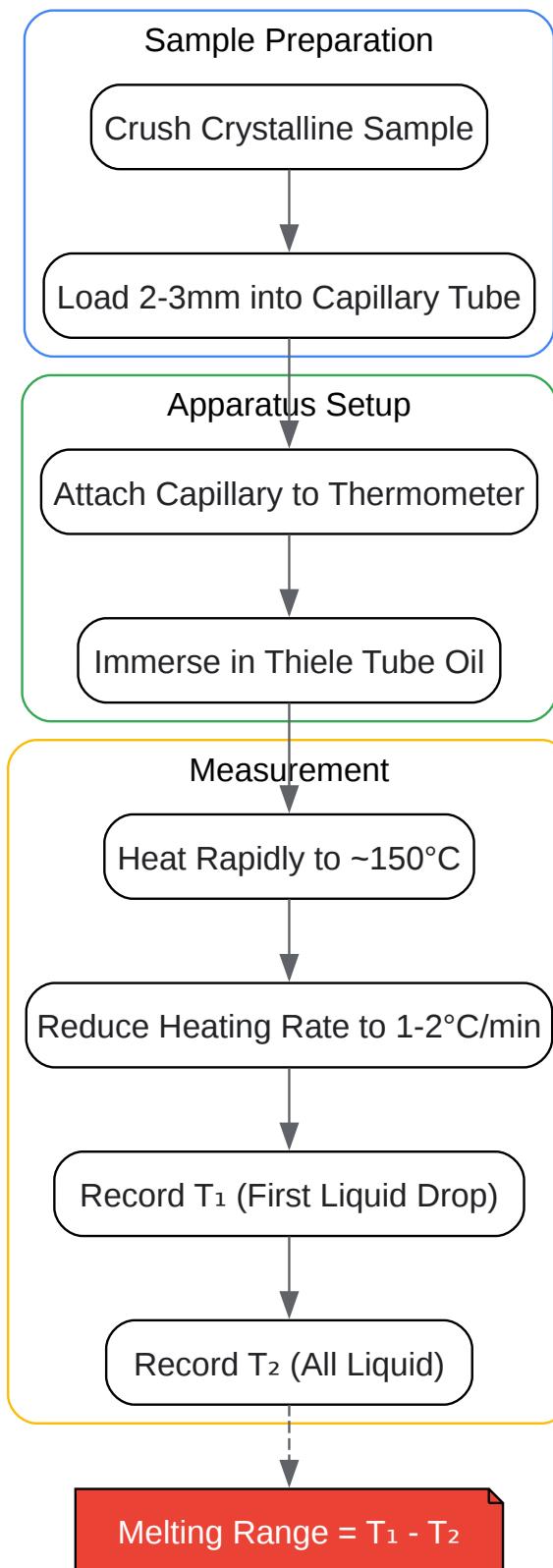
Melting Point Determination using the Thiele Tube Method

This classic technique provides a reliable and cost-effective means of determining the melting point. The causality behind this method is the principle of uniform heat transfer provided by the circulating mineral oil, ensuring the sample and the thermometer experience the same temperature.

Step-by-Step Methodology:

- **Sample Preparation:** Finely crush a small amount of the **4-Acetyl-2-chlorobenzoic acid** powder. A fine powder ensures efficient and uniform heat transfer within the sample.
- **Capillary Loading:** Tap the open end of a capillary tube into the powder to pack a small amount (2-3 mm height) of the sample into the closed end. Tap the tube on a hard surface to compact the sample tightly at the bottom.
- **Apparatus Setup:** Secure the capillary tube to a calibrated thermometer using a rubber band or wire. The sample should be level with the thermometer's bulb.
- **Thiele Tube Immersion:** Clamp the Thiele tube and immerse the thermometer and capillary in the mineral oil, ensuring the oil level is above the side-arm junction but below the thermometer's immersion line.
- **Heating:** Begin heating the side arm of the Thiele tube gently with a micro-burner. The unique shape of the tube creates a convection current, ensuring the oil circulates and provides a uniform temperature.
- **Observation:** Heat rapidly to about 15-20°C below the expected melting point (168°C). Then, reduce the heating rate to 1-2°C per minute. A slow heating rate is crucial for thermal equilibrium between the oil, the thermometer, and the sample, preventing an overestimation of the melting point.
- **Recording Data:** Record the temperature at which the first drop of liquid appears (the lower end of the range) and the temperature at which the entire sample becomes a clear liquid (the upper end of the range).

Workflow Diagram: Melting Point Determination

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Caption: Workflow for Melting Point Determination via Thiele Tube.

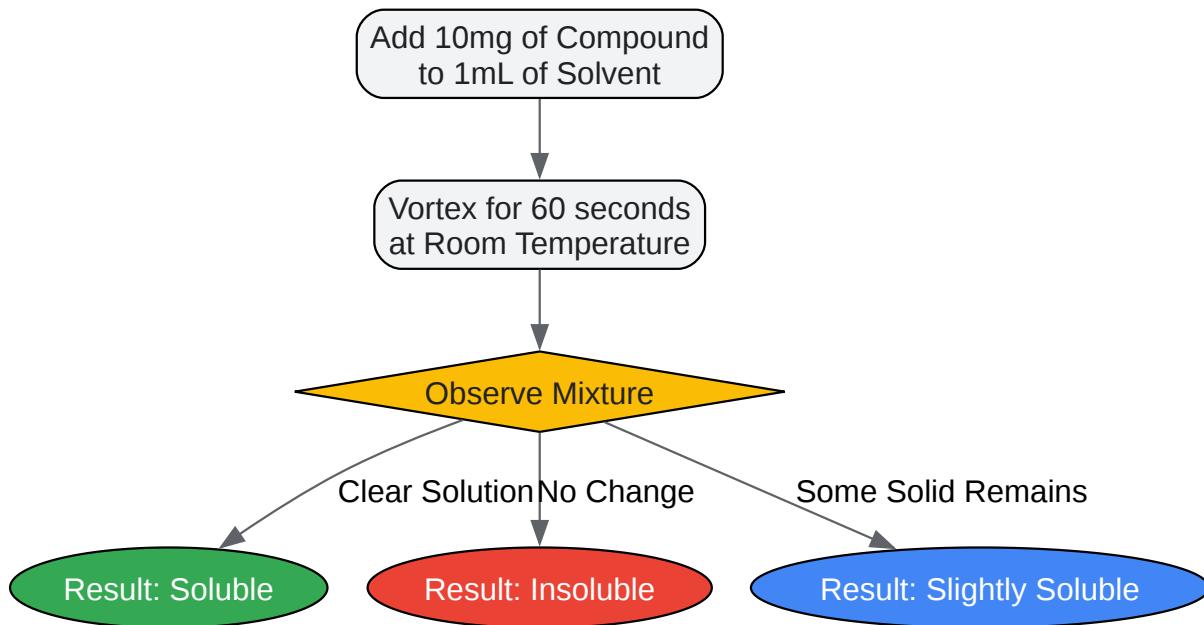
Qualitative Solubility Assessment

This experiment systematically determines the solubility profile of the compound in a range of common laboratory solvents, which is vital for selecting appropriate solvents for reactions, extractions, and chromatography.

Step-by-Step Methodology:

- Solvent Selection: Prepare a set of test tubes, each containing 1 mL of a different solvent (e.g., Water, Ethanol, Methanol, Acetone, Dichloromethane, Hexane).
- Sample Addition: Add a small, pre-weighed amount (e.g., 10 mg) of **4-Acetyl-2-chlorobenzoic acid** to each test tube.
- Initial Observation: Observe if the solid dissolves immediately at room temperature.
- Agitation: Vigorously shake or vortex each tube for 30-60 seconds. The increased kinetic energy helps overcome the activation energy barrier for dissolution.
- Classification: Observe the results and classify as:
 - Soluble: The solid completely disappears, forming a clear solution.
 - Slightly Soluble: A significant portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve at all.
- Heating (Optional): For samples that are slightly soluble or insoluble, gently warm the test tube in a water bath to observe if solubility increases with temperature. Note any changes upon cooling (e.g., recrystallization).

Workflow Diagram: Solubility Assessment



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Caption: Protocol for Qualitative Solubility Assessment.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Acetyl-2-chlorobenzoic acid** is associated with the following hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[2]
- Causes skin irritation and serious eye irritation.[2][3]
- May cause respiratory irritation.[2][3]

Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this chemical. All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of the powder.

Conclusion

The physical properties of **4-Acetyl-2-chlorobenzoic acid**—its crystalline form, distinct melting point, and characteristic solubility profile—are foundational to its effective use in chemical synthesis. The protocols outlined in this guide provide a robust framework for verifying these properties, ensuring the quality and consistency of the material. For professionals in research and drug development, a thorough understanding and verification of these parameters are indispensable for predictable and successful synthetic outcomes.

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